

Application Note: High-Resolution GC-MS Profiling of Butyl 4-Phenyl-3-butenate

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Compound of Interest

Compound Name: 4-Phenyl-3-butenic acid butyl ester

Cat. No.: B13807352

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Executive Summary

Butyl 4-phenyl-3-butenate is a highly versatile aromatic ester. Synthetically, it is a valuable product generated via the catalytic carbonylation of allenes[1], serving as a critical intermediate in pharmaceutical and fine chemical manufacturing. Biologically, its parent compound, 4-phenyl-3-butenic acid, is a recognized metabolite in the biodegradation pathways of n-alkylbenzenes by *Alcanivorax* species[2] and acts as a potent antifungal agent isolated from *Streptomyces koyangensis*[3].

Given its volatility and thermal stability, Gas Chromatography-Mass Spectrometry (GC-MS) coupled with Electron Ionization (EI) is the gold standard for its characterization. This application note details a self-validating, step-by-step GC-MS protocol designed to ensure robust chromatographic resolution and precise structural elucidation.

Chemical Context & Analytical Rationale

To design an optimized GC-MS method, the physicochemical properties of the target analyte must dictate the instrumental parameters. Butyl 4-phenyl-3-butenate is a moderately non-

polar, volatile ester. The presence of the conjugated phenyl ring and the ester linkage requires a stationary phase that balances non-polar interactions with slight polar retention.

Table 1: Physicochemical Properties of the Target Analyte

Parameter	Value
Compound Name	Butyl 4-phenyl-3-butenate
Molecular Formula	C ₁₄ H ₁₈ O ₂
Molecular Weight	218.29 g/mol
Parent Acid MW	162.18 g/mol [4]

Experimental Methodology

The following protocol outlines the precise steps required to extract, separate, and detect butyl 4-phenyl-3-butenate, emphasizing the causality behind each methodological choice.

Standard and Sample Preparation

- **Step 1: Solvent Selection & Dilution:** Dissolve the synthesized or extracted butyl 4-phenyl-3-butenate in HPLC-grade n-hexane to achieve a final working concentration of 10–100 µg/mL.
- **Causality:** Hexane is an aprotic, highly volatile solvent. It is explicitly chosen over protic solvents (like methanol) to prevent artifactual transesterification of the butyl ester. Furthermore, hexane exhibits low expansion volume upon vaporization in the GC inlet, minimizing the risk of backflash and ensuring quantitative transfer to the column.

GC-MS Instrumentation & Parameters

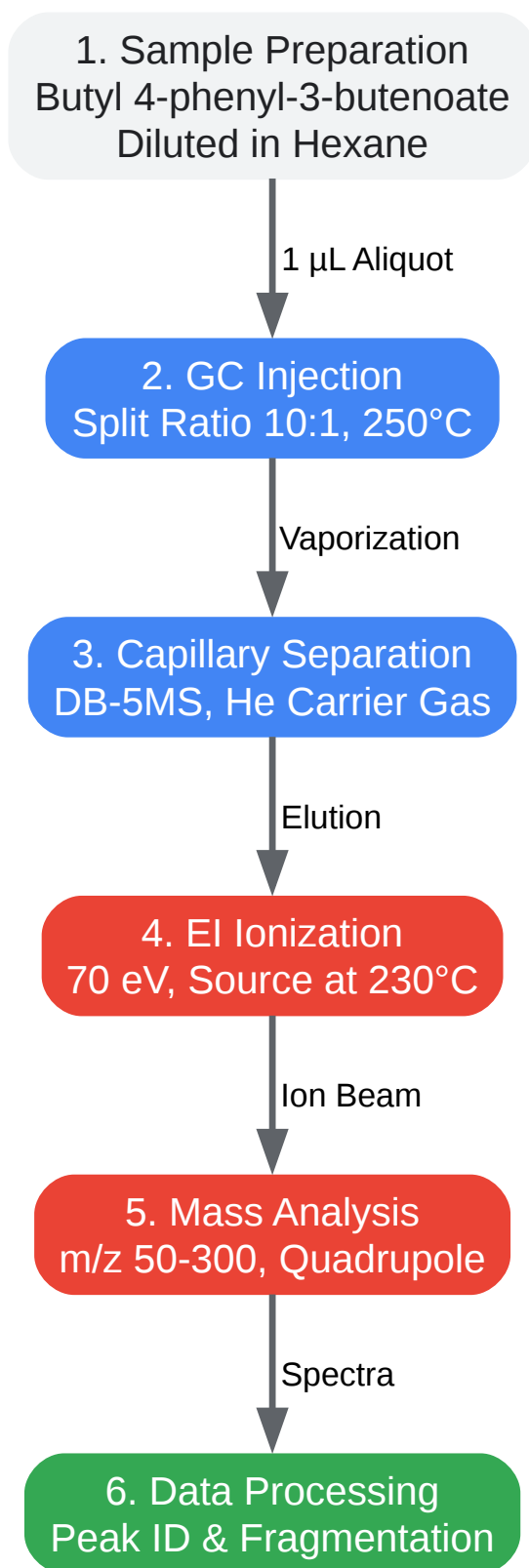
- **Step 2: Inlet Configuration:** Set the GC inlet to 250 °C and operate in split mode (10:1 ratio) with a 1.0 µL injection volume.
- **Causality:** The 250 °C temperature guarantees instantaneous and complete volatilization of the ester without inducing thermal degradation of the butenoate backbone. The split ratio prevents column overloading, maintaining sharp, symmetrical peak shapes.

- Step 3: Capillary Separation: Utilize a 5% phenyl / 95% dimethylpolysiloxane capillary column (e.g., DB-5MS, 30 m × 0.25 mm i.d. × 0.25 µm film thickness).
- Causality: The slight polarizability of the 5% phenyl stationary phase perfectly matches the π -electron cloud of the analyte's aromatic ring, providing superior selectivity and resolution from potential synthetic byproducts (such as unreacted allenes or isomeric 2-butenates)[1].

Table 2: Optimized GC-MS Operational Parameters

Module	Parameter	Setting / Value
Inlet	Temperature	250 °C
Injection Volume	1.0 µL (Split 10:1)	
Column	Stationary Phase	5% Phenyl / 95% Dimethylpolysiloxane
Carrier Gas	Helium, 1.0 mL/min (Constant Flow)	
Oven	Temperature Program	80 °C (hold 1 min) → 15 °C/min → 280 °C (hold 5 min)
MS Detector	Ionization Mode	Electron Ionization (EI), 70 eV
Source / Quad Temp	230 °C / 150 °C	
Scan Range	m/z 50 – 300	

Analytical Workflow Visualization



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GC-MS Analytical Workflow for Butyl 4-Phenyl-3-butenate Analysis.

Mechanistic Insights into EI Fragmentation

Operating the mass spectrometer at an ionization energy of 70 eV is the universal standard for generating reproducible fragmentation patterns. For butyl 4-phenyl-3-butenate, the EI spectra provide a self-validating structural fingerprint.

The fragmentation pathway is driven by the stability of the aromatic system and the lability of the ester linkage. The intact molecular ion ($[M]^+$) is observed at m/z 218. Because the ester contains a butyl chain with available γ -hydrogens, it undergoes a characteristic McLafferty rearrangement. The carbonyl oxygen abstracts a hydrogen from the butyl group, expelling a neutral butene molecule (C_4H_8 , 56 Da) to yield a radical cation at m/z 162. This perfectly mirrors the molecular weight of the free 4-phenyl-3-butenic acid[3].

Further cleavage of the ester group results in the loss of the carboxyl fragment, generating a highly resonance-stabilized phenylallyl cation ($[C_9H_9]^+$) at m/z 117. This ion is typically the base peak in the spectrum, a diagnostic feature shared with the parent acid[3]. Secondary fragmentation of the carbon chain yields the classic tropylium ion at m/z 91.

Table 3: Diagnostic EI-MS Fragment Ions

m/z Value	Ion Assignment	Mechanistic Origin
218	$[M]^+$	Molecular ion of the intact butyl ester.
162	$[M-C_4H_8]^+$	Loss of butene via McLafferty rearrangement from the butyl chain.
145	$[M-OC_4H_9]^+$	Acylium ion formed by the α -cleavage of the butoxy radical.
117	$[C_9H_9]^+$	Loss of the ester/carboxyl group; highly stabilized phenylallyl cation[3].
91	$[C_7H_7]^+$	Tropylium ion, characteristic of benzyl-derived substructures.

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